

2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂ certificate of analysis

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Compound of Interest

Compound Name: 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂

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An In-depth Technical Guide on the Certificate of Analysis for 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for the isotopically labeled internal standard, 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂. This compound, a ¹³C-labeled analog of PCB 28, is crucial for the accurate quantification of polychlorinated biphenyls (PCBs) in environmental and biological samples. Its use as an internal standard allows for the correction of analyte losses during sample preparation and instrumental analysis, ensuring high-quality data for researchers, scientists, and drug development professionals.

Compound Information

- Chemical Name: 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂
- Synonyms: PCB 28-¹³C₁₂, 2,4,4'-Trichlorobiphenyl-¹³C₁₂
- CAS Number: 208263-76-7[1][2][3]
- Molecular Formula: ¹³C₁₂H₇Cl₃[1]
- Molecular Weight: 269.45 g/mol [1]

Quantitative Data Summary

The following table summarizes the key quantitative data typically found on a Certificate of Analysis for a solution of 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂. This data is critical for the preparation of calibration standards and for ensuring the accuracy of analytical measurements.

Parameter	Specification	Method
Purity	≥99% (Isotopic)	Gas Chromatography-Mass Spectrometry (GC-MS)
Concentration	40 ± 2 µg/mL	Gravimetric preparation / GC-MS verification
Solvent	Nonane or Isooctane	Not Applicable
Isotopic Enrichment	≥99 atom % ¹³ C	Mass Spectrometry
Physical State	Solution	Visual Inspection
Storage Condition	Room temperature, away from light	Manufacturer's Recommendation

Experimental Protocols

The certification of this reference material relies on precise and validated analytical methodologies. Below are detailed protocols for the key experiments used to determine the purity and concentration of 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂.

Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is used to assess the chemical and isotopic purity of the standard by separating it from any potential impurities.

- **Instrumentation:** A high-resolution gas chromatograph coupled to a mass spectrometer is utilized.

- **Chromatographic Column:** A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness) is typically employed for the separation of PCB congeners.
- **Carrier Gas:** Helium is used as the carrier gas at a constant flow rate (e.g., 1.2 mL/min).
- **Oven Temperature Program:**
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp 1: Increase to 200°C at a rate of 15°C/min.
 - Ramp 2: Increase to 300°C at a rate of 5°C/min.
 - Final hold: Hold at 300°C for 5 minutes.
- **Injection:** 1 μ L of the sample is injected in splitless mode with an injector temperature of 280°C.
- **Mass Spectrometer Settings:**
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Mode: Full scan from m/z 50 to 450 to identify any impurities.
 - Selected Ion Monitoring (SIM): Monitoring of characteristic ions for the labeled compound and any potential unlabeled impurities.
- **Data Analysis:** Purity is calculated based on the area percentage of the main peak corresponding to 2,4,4'-Trichloro-1,1'-biphenyl- $^{13}\text{C}_{12}$ relative to all other peaks in the chromatogram.

Concentration Verification

The concentration of the standard solution is certified through a combination of gravimetric preparation and analytical verification.

- **Gravimetric Preparation:** A precise mass of the neat 2,4,4'-Trichloro-1,1'-biphenyl- $^{13}\text{C}_{12}$ is accurately weighed using a calibrated microbalance. This material is then dissolved in a

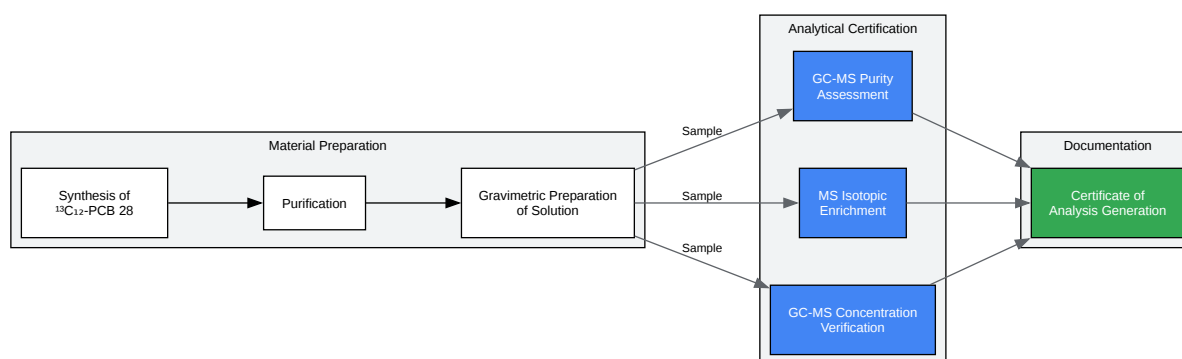
known volume of high-purity solvent (e.g., nonane or isooctane) using Class A volumetric flasks.

- Analytical Verification (GC-MS): The concentration of the prepared solution is verified by GC-MS against an independently prepared calibration curve using a certified reference material. This confirms the accuracy of the gravimetric preparation.

Visualizations

Analytical Workflow for Certification

The following diagram illustrates the logical workflow for the certification of a 2,4,4'-Trichloro-1,1'-biphenyl- $^{13}\text{C}_{12}$ reference standard.

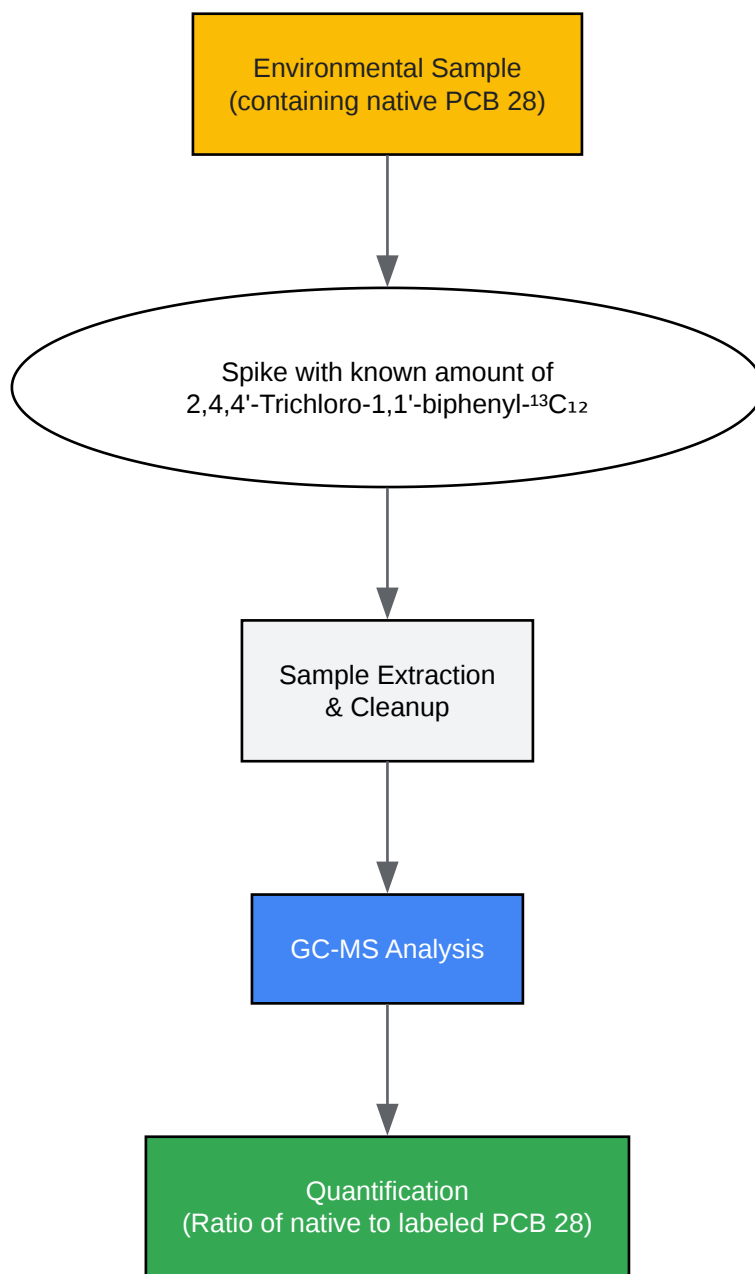


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Caption: Certification workflow for the PCB 28- $^{13}\text{C}_{12}$ standard.

Use in Isotope Dilution Analysis

This diagram shows the role of 2,4,4'-Trichloro-1,1'-biphenyl- $^{13}\text{C}_{12}$ as an internal standard in a typical isotope dilution mass spectrometry (IDMS) experiment for the quantification of native PCB 28.



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Caption: Isotope dilution workflow using the labeled PCB 28 standard.

This technical guide provides the essential information and methodologies associated with the Certificate of Analysis for 2,4,4'-Trichloro-1,1'-biphenyl- $^{13}\text{C}_{12}$, offering a valuable resource for its

proper application in scientific research.

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References

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